An In-Depth Technical Guide to 4-Chloro-3-isobutoxybenzoic Acid

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Compound of Interest

Compound Name:	*4-Chloro-3-isobutoxybenzoic acid*
CAS No.:	*1280786-73-3*
Cat. No.:	*B578708*

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **4-Chloro-3-isobutoxybenzoic acid**, a substituted benzoic acid derivative of interest in medicinal chemistry and organic synthesis. This document delves into its chemical identity, structural elucidation, synthesis, and potential applications, offering field-proven insights for professionals in research and development.

Core Chemical Identity

Chemical Name: **4-Chloro-3-isobutoxybenzoic acid** CAS Number: 1280786-73-3[1][2][3][4] Molecular Formula: $C_{11}H_{13}ClO_3$[1][2][4] Molecular Weight: 228.67 g/mol [2][3]

Structural Representation

The molecular structure of **4-Chloro-3-isobutoxybenzoic acid** is characterized by a benzoic acid core. A chlorine atom is substituted at the C4 position, and an isobutoxy group is attached

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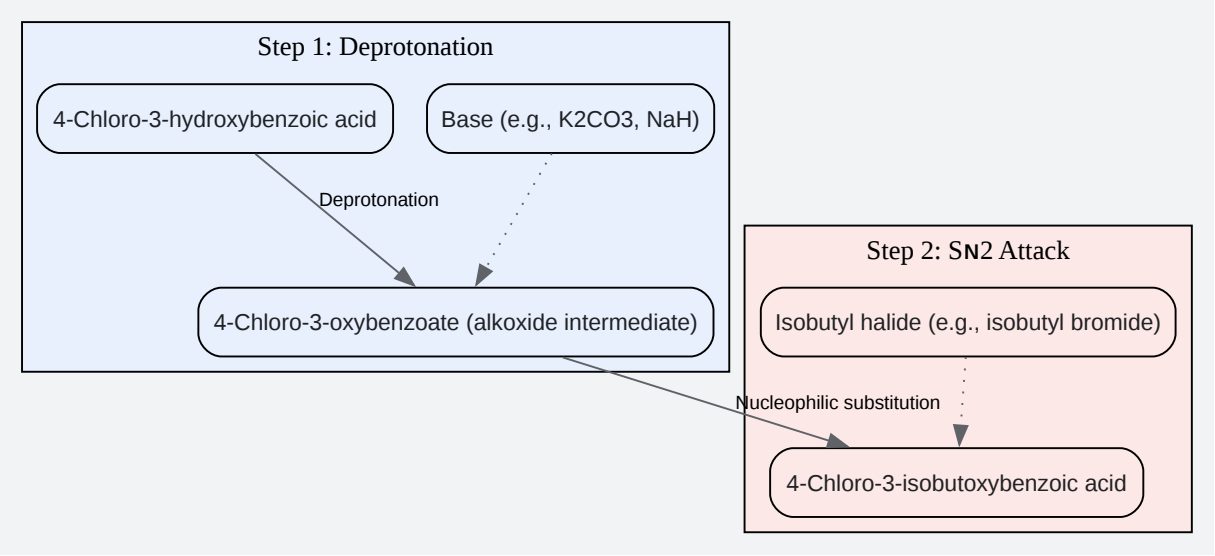
at the C3 position.

Caption: Chemical structure of **4-Chloro-3-isobutoxybenzoic acid**.

Synthesis and Mechanistic Insights

The primary and most logical synthetic route to **4-Chloro-3-isobutoxybenzoic acid** is through the Williamson ether synthesis. This well-established SN2 reaction involves the nucleophilic substitution of an alkyl halide by an alkoxide. In this specific case, the synthesis would proceed from the precursor, 4-chloro-3-hydroxybenzoic acid.

Conceptual Synthesis Workflow



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Caption: Conceptual workflow for the synthesis of **4-Chloro-3-isobutoxybenzoic acid**.

Detailed Experimental Protocol (Proposed)

While a specific protocol for this exact molecule is not readily available in the literature, the following is a robust, field-proven methodology for the Williamson ether synthesis of a phenolic

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acid with an alkyl halide.

Materials:

- 4-Chloro-3-hydroxybenzoic acid
- Isobutyl bromide
- Potassium carbonate (K_2CO_3) or Sodium Hydride (NaH)
- Anhydrous N,N-Dimethylformamide (DMF) or Acetone
- Ethyl acetate
- 1M Hydrochloric acid (HCl)
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 4-chloro-3-hydroxybenzoic acid (1 equivalent) in anhydrous DMF.
- Deprotonation: Add potassium carbonate (2-3 equivalents) to the solution. Stir the mixture at room temperature for 30 minutes to facilitate the formation of the phenoxide. The choice of a relatively weak base like K_2CO_3 is often sufficient for deprotonating the acidic phenolic hydroxyl group.
- Nucleophilic Substitution: Add isobutyl bromide (1.1-1.5 equivalents) to the reaction mixture. Heat the mixture to 60-80°C and maintain it at this temperature for 4-6 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature and pour it into ice-cold water.

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- Acidification: Acidify the aqueous solution to a pH of 2-3 with 1M HCl to protonate the carboxylic acid, leading to the precipitation of the product.
- Extraction: Extract the product with ethyl acetate (3 x 50 mL).
- Washing: Combine the organic layers and wash with water and then with brine.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) to yield pure **4-Chloro-3-isobutoxybenzoic acid**.

Physicochemical and Analytical Data (Predicted)

Due to the limited availability of experimental data for this specific compound, the following table summarizes key physicochemical properties and predicted analytical data based on its structure and data from analogous compounds.

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Property	Predicted Value/Characteristic
Physical State	White to off-white solid
Melting Point	Expected to be a crystalline solid with a distinct melting point.
Solubility	Likely soluble in polar organic solvents like methanol, ethanol, and DMSO.
^{1}H NMR	- Aromatic protons (3H) in the 7-8 ppm region. - Isobutyl group protons: a doublet for the two methyl groups (~0.9-1.0 ppm), a multiplet for the methine proton (~1.9-2.1 ppm), and a doublet for the methylene protons adjacent to the ether oxygen (~3.8-4.0 ppm). - A broad singlet for the carboxylic acid proton (>10 ppm).
^{13}C NMR	- Aromatic carbons in the 110-160 ppm range. - Carbonyl carbon of the carboxylic acid around 170 ppm. - Isobutyl carbons in the 20-80 ppm range.
IR Spectroscopy	- Broad O-H stretch from the carboxylic acid (~2500-3300 cm^{-1}). - C=O stretch of the carboxylic acid (~1700 cm^{-1}). - C-O stretch of the ether (~1250 cm^{-1}). - C-Cl stretch (~1000-1100 cm^{-1}).
Mass Spectrometry	- Molecular ion peak (M^{+}) corresponding to the molecular weight. - Characteristic fragmentation pattern including loss of the isobutyl group and the carboxylic acid group.

Potential Applications in Drug Discovery and Development

Benzoic acid and its derivatives are a well-established class of compounds with a wide range of biological activities. They serve as crucial scaffolds in the development of new therapeutic

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agents.

The introduction of an isobutoxy group can modulate the lipophilicity of the parent molecule, which can significantly impact its pharmacokinetic and pharmacodynamic properties. Altering lipophilicity can influence a compound's absorption, distribution, metabolism, and excretion (ADME) profile, as well as its ability to cross biological membranes and interact with target receptors or enzymes.

While specific biological activities for **4-Chloro-3-isobutoxybenzoic acid** are not extensively documented, its structural motifs suggest potential for investigation in several therapeutic areas, including:

- Anti-inflammatory agents: Many benzoic acid derivatives exhibit anti-inflammatory properties.
- Antimicrobial agents: The presence of a halogenated aromatic ring is a common feature in many antimicrobial compounds.
- Anticancer agents: Substituted benzoic acids have been explored as potential anticancer therapeutics.[5]

Further research is warranted to elucidate the specific biological targets and pharmacological profile of **4-Chloro-3-isobutoxybenzoic acid**.

Conclusion

4-Chloro-3-isobutoxybenzoic acid is a readily synthesizable molecule with potential for further investigation in medicinal chemistry and materials science. This guide provides a foundational understanding of its chemical nature, a robust synthetic strategy, and a predictive overview of its analytical characteristics. As with any novel compound, thorough experimental validation of its properties and biological activities is essential for its future application.

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